

An In-Depth Technical Guide to 4-(4-Bromophenyl)morpholin-3-one

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)morpholin-3-one

CAS No.: 634905-12-7

Cat. No.: B3192568

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-(4-Bromophenyl)morpholin-3-one is a heterocyclic organic compound of significant interest in medicinal chemistry and pharmaceutical development. Its core structure, featuring a morpholin-3-one moiety attached to a bromophenyl group, makes it a valuable building block in the synthesis of complex molecules. This guide provides a comprehensive overview of its chemical identity, synthesis, applications, and safety protocols, with a focus on its critical role as a key intermediate in the production of the anticoagulant drug, Rivaroxaban.

Core Identifiers and Chemical Properties

A precise understanding of a compound's identifiers and physicochemical properties is fundamental for its use in a research and development setting. The key identifiers for **4-(4-Bromophenyl)morpholin-3-one** are summarized in the table below.

Identifier	Value	Source(s)
CAS Number	634905-12-7	,
IUPAC Name	4-(4-bromophenyl)morpholin-3-one	
Chemical Formula	C ₁₀ H ₁₀ BrNO ₂	
Molecular Weight	256.10 g/mol	
Canonical SMILES	C1COCC(=O)N1C2=CC=C(C=C2)Br	
InChI	InChI=1S/C10H10BrNO2/c11-8-1-3-9(4-2-8)12-5-6-14-7-10(12)13/h1-4H,5-7H2	
Appearance	White to off-white solid	

Synthesis of 4-(4-Bromophenyl)morpholin-3-one

The synthesis of **4-(4-Bromophenyl)morpholin-3-one** is a well-documented process, often involving the bromination of a precursor, 4-phenylmorpholin-3-one. A common and effective method utilizes N-bromosuccinimide (NBS) as the brominating agent in a suitable solvent like N,N-dimethylformamide (DMF).

Experimental Protocol: Bromination of 4-Phenylmorpholin-3-one

This protocol is adapted from a published synthesis of Rivaroxaban intermediates.[\[1\]](#)

Materials:

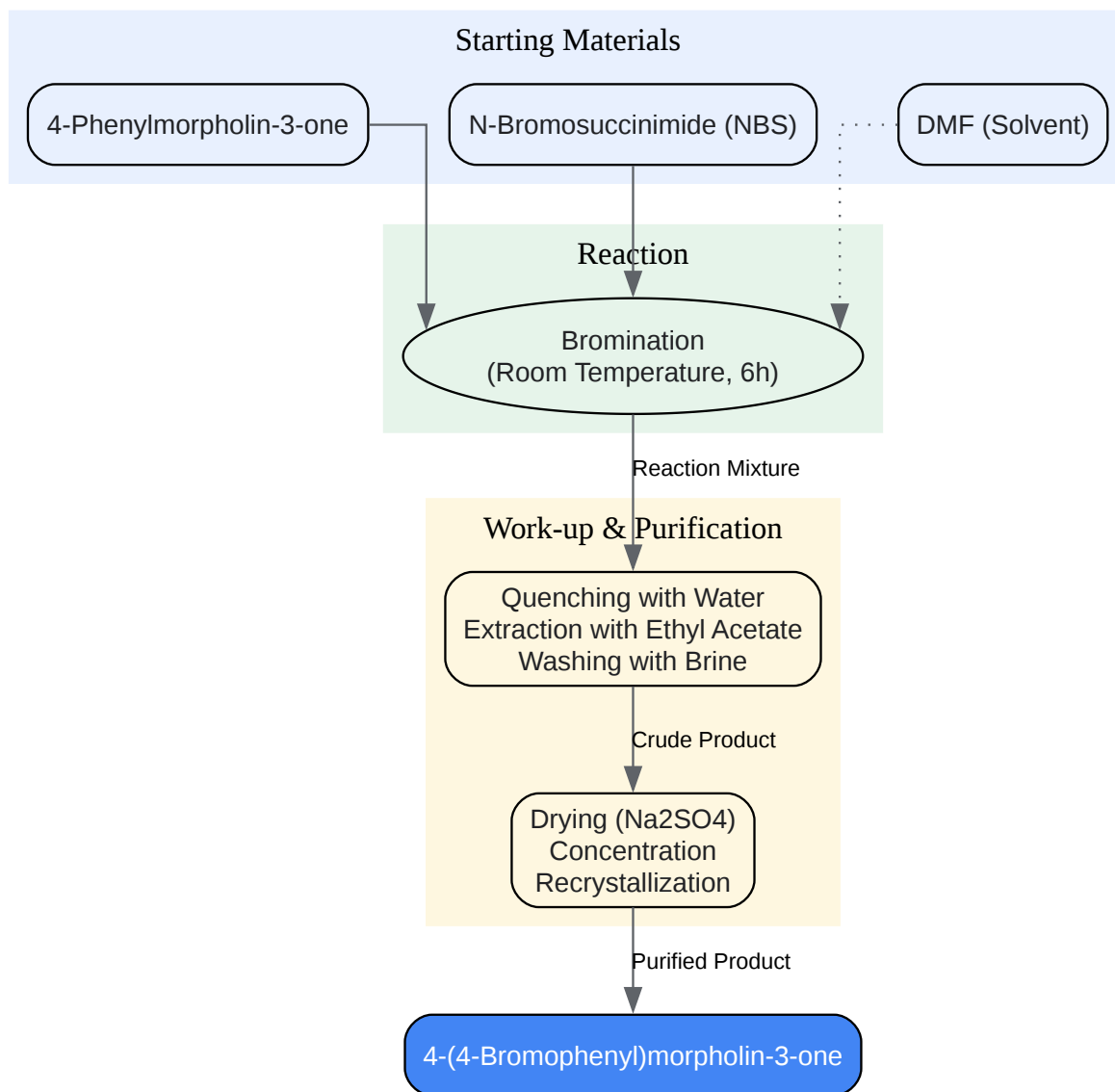
- 4-Phenylmorpholin-3-one
- N-Bromosuccinimide (NBS)
- N,N-Dimethylformamide (DMF)

- Water
- Ethyl acetate
- Brine (saturated aqueous sodium chloride solution)
- Sodium sulfate (anhydrous)

Procedure:

- **Reaction Setup:** In a suitable reaction vessel, dissolve 4-phenylmorpholin-3-one (1.0 equivalent) in DMF.
- **Addition of Brominating Agent:** Prepare a solution of NBS (1.2 equivalents) in DMF. Add this solution dropwise to the 4-phenylmorpholin-3-one solution at room temperature over approximately 30 minutes.
- **Reaction:** Stir the resulting mixture at room temperature for about 6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, add water and ethyl acetate to the reaction mixture and stir for 30 minutes.
- **Extraction:** Separate the organic layer. Extract the aqueous layer three times with ethyl acetate.
- **Washing:** Combine the organic layers and wash with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude **4-(4-Bromophenyl)morpholin-3-one** can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/petroleum ether.

Diagram of Synthesis Workflow:



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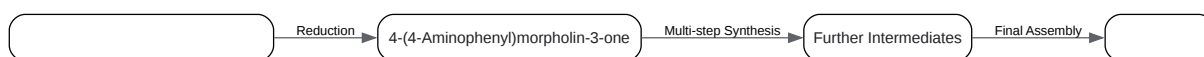
Caption: Synthetic workflow for **4-(4-Bromophenyl)morpholin-3-one**.

Application in Drug Development: A Key Intermediate for Rivaroxaban

The primary and most significant application of **4-(4-Bromophenyl)morpholin-3-one** is as a crucial intermediate in the industrial synthesis of Rivaroxaban.[2][3] Rivaroxaban is a direct Factor Xa inhibitor, widely prescribed as an oral anticoagulant to prevent and treat thromboembolic disorders.

The synthesis of Rivaroxaban from 4-(4-aminophenyl)morpholin-3-one (which is derived from the title compound) is a multi-step process. The **4-(4-Bromophenyl)morpholin-3-one** is a precursor to the aminophenyl derivative, which then undergoes a series of reactions to form the final active pharmaceutical ingredient.

Diagram of the Role of **4-(4-Bromophenyl)morpholin-3-one** in Rivaroxaban Synthesis:



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Caption: Role as a precursor in Rivaroxaban synthesis.

Spectral Data

Detailed, experimentally-derived spectral data for **4-(4-Bromophenyl)morpholin-3-one** is not widely available in public databases. Researchers should perform their own analytical characterization (NMR, IR, MS) to confirm the identity and purity of the synthesized compound. For reference, spectral data of a closely related compound, (4-bromophenyl)(morpholino)methanone, shows characteristic signals in ^1H NMR at δ 7.57 (d, J = 8.4 Hz, 2H) and 7.31 (d, J = 8.4 Hz, 2H) for the aromatic protons, and in ^{13}C NMR at δ 169.6 (C=O), 134.3, 132.1, 129.1, and 124.5 for the aromatic carbons.[1]

Safety and Handling

4-(4-Bromophenyl)morpholin-3-one is a chemical that should be handled with appropriate safety precautions in a laboratory setting. The following information is based on available safety data sheets for similar compounds.

GHS Hazard Statements:

- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
- P264: Wash skin thoroughly after handling.[4][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4][5]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Handling and Storage:

- Store in a well-ventilated place. Keep container tightly closed.
- Use only outdoors or in a well-ventilated area.
- Avoid contact with skin, eyes, and clothing.
- Standard personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn when handling this compound.

Conclusion

4-(4-Bromophenyl)morpholin-3-one is a compound of high importance in the field of pharmaceutical synthesis. Its well-defined structure and reactivity make it an essential building block, most notably in the production of the life-saving anticoagulant, Rivaroxaban. While its direct biological activities are not extensively studied, its role as a key intermediate underscores its value to the scientific and drug development communities. Adherence to proper synthesis

and safety protocols is crucial for its effective and safe utilization in research and manufacturing.

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